Cyclofenil diphenol vs stilboestrol clomiphene ER binding affinity

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Compound Focus: **Cyclofenil diphenol**

CAS No.: 5189-40-2
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Estrogen Receptor Binding Affinity at a Glance

The table below organizes the available experimental data for the mentioned compounds.

Compound	Other Names	ERα Binding Affinity (IC_{50} or Ki)	ERβ Binding Affinity (IC_{50} or Ki)	Experimental Notes & Context
Cyclofenil diphenol (F6060)	-	**IC_{50} = 19 nM** [1]	**IC_{50} = 229 nM** [1]	Data from a specific conjugate compound (**13e**) using a recombinant ER competitive binding assay [1].
Clomiphene	Clomifene	Affinity relative to Estradiol: **0.1% to 12%** [2]	Information not specified in sources	The affinity is highly variable between studies. It is a mixture of two isomers (enclomiphene and zuclomiphene) with different properties [2].

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Compound	Other Names	ERα Binding Affinity (IC_{50} or Ki)	ERβ Binding Affinity (IC_{50} or Ki)	Experimental Notes & Context
Stilboestrol	Diethylstilbestrol, DES	Information not available in sources	Information not available in sources	A potent synthetic estrogen; known to have high ER affinity, but no specific quantitative data was found in the current search.

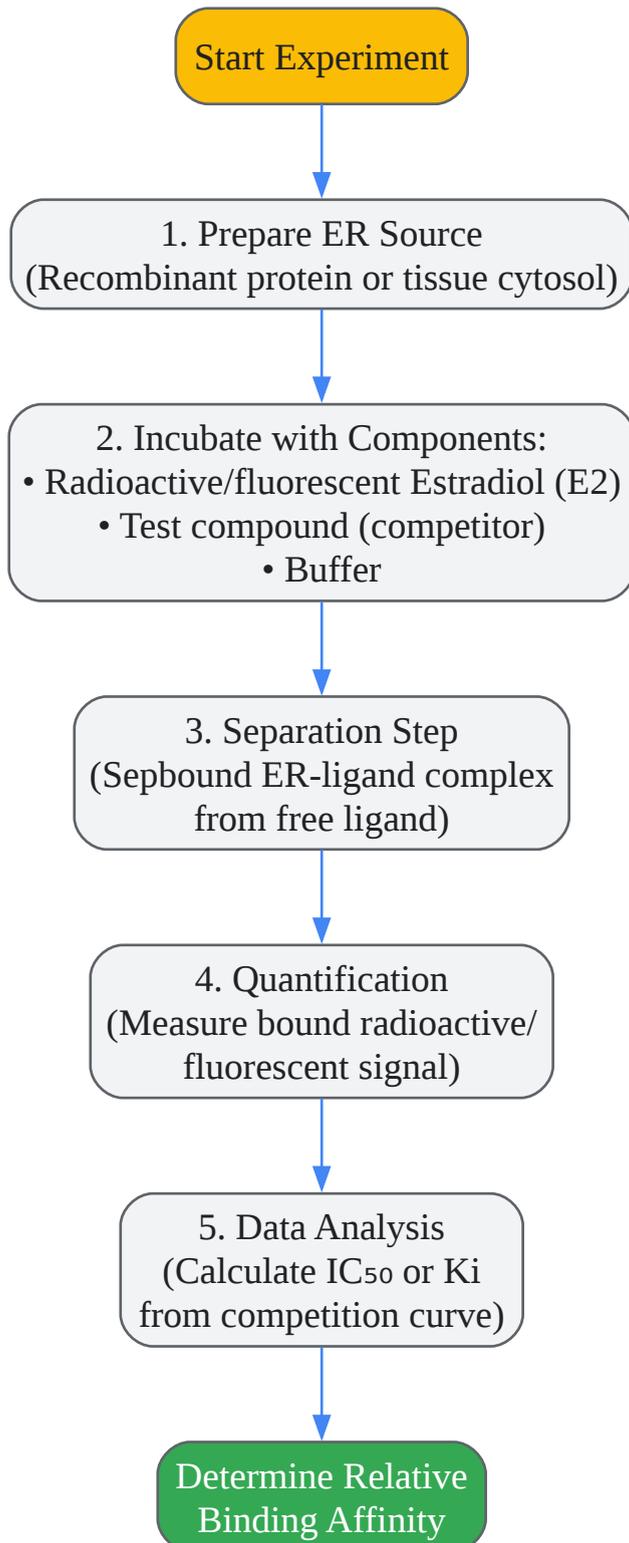## Insights from Research and Experimental Context

While a direct comparison is challenging, the search results provide valuable insights into the properties and research contexts of these compounds.

- **Cyclofenil as a Research Tool**: Cyclofenil and its derivatives are actively investigated in drug discovery for conditions like breast cancer. The high affinity of the Cyclofenil-derived compound **13e** (19 nM for ERα) comes from a 2017 study designing novel conjugate molecules to deliver cytotoxic drugs specifically to ER-positive breast cancer cells [1].
- **Clomiphene's Clinical Profile**: Clomiphene is a well-established Selective Estrogen Receptor Modulator (SERM) used primarily to treat infertility [2]. Its binding affinity is reported over a wide range and is considered a long-acting ER ligand. It's crucial to note that it consists of a mixture of two isomers: enclomiphene (anti-estrogenic) and zuclomiphene (pro-estrogenic), which complicates a straightforward affinity comparison [2].
- **The Challenge of Comparing Data**: The binding affinity values for these compounds can vary significantly depending on the experimental conditions, such as the type of assay used (e.g., competitive binding with recombinant receptors vs. tissue extracts), the source of the receptors, and the reference ligand. Therefore, values from different studies should be compared with caution.

Key Experimental Protocols for ER Binding

To critically evaluate binding data, it's helpful to understand the common methodologies. The MultiCASE expert system analysis highlights that a **phenolic hydroxyl group** is the most prominent substructural feature among high-affinity ER ligands [3].

A standard method used in many studies, including those on compounds like Cyclofenil, is the **competitive binding assay** [1] [3]. The general workflow is as follows:

```
┌─────────────────────┐
│  Start Experiment   │
└─────────────────────┘
          │
          ▼
┌─────────────────────────────────────┐
│  1. Prepare ER Source               │
│  (Recombinant protein or tissue     │
│   cytosol)                          │
└─────────────────────────────────────┘
          │
          ▼
┌─────────────────────────────────────┐
│  2. Incubate with Components:       │
│  • Radioactive/fluorescent          │
│    Estradiol (E2)                   │
│  • Test compound (competitor)       │
│  • Buffer                           │
└─────────────────────────────────────┘
          │
          ▼
┌─────────────────────────────────────┐
│  3. Separation Step                 │
│  (Sepbound ER-ligand complex        │
│   from free ligand)                 │
└─────────────────────────────────────┘
          │
          ▼
┌─────────────────────────────────────┐
│  4. Quantification                  │
│  (Measure bound radioactive/        │
│   fluorescent signal)               │
└─────────────────────────────────────┘
          │
          ▼
┌─────────────────────────────────────┐
│  5. Data Analysis                   │
│  (Calculate IC_{50} or Ki           │
│   from competition curve)           │
└─────────────────────────────────────┘
          │
          ▼
┌─────────────────────────────────────┐
│  Determine Relative                 │
│  Binding Affinity                   │
└─────────────────────────────────────┘
```

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The **IC$_{50}$ value** (Half Maximal Inhibitory Concentration) represents the concentration of a compound needed to displace 50% of the reference ligand (like estradiol) from the receptor. A lower IC$_{50}$ indicates a higher binding affinity [1] [3].

How to Proceed with Your Comparison

For a rigorous comparison guide, I suggest:

- **Consulting Primary Literature**: Search for original research articles that specifically conduct head-to-head binding assays for these compounds. Databases like PubMed can be queried with terms like "competitive binding assay estrogen receptor cyclofenil clomiphene".
- **Reviewing Authority Databases**: Chemical and pharmacological databases (e.g., PubChem, ChEMBL) often compile bioactivity data from multiple sources, which can provide a broader range of values for comparison.

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References

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